

# alpha-Fluorophenylacetic acid proper disposal procedures

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## Compound of Interest

Compound Name: *alpha-Fluorophenylacetic acid*

Cat. No.: B074067

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Proper disposal of **alpha-Fluorophenylacetic acid** is critical for ensuring laboratory safety and environmental protection. This compound is classified as a hazardous substance, and its handling and disposal must adhere to strict protocols. Researchers and laboratory personnel must be fully aware of its toxicological properties and follow institutional and regulatory guidelines.

## Immediate Safety and Handling Precautions

**alpha-Fluorophenylacetic acid** is toxic if swallowed, toxic in contact with skin, and fatal if inhaled.[1] It also causes skin and serious eye irritation.[1] Therefore, stringent safety measures are required during handling and disposal.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, protective clothing, eye protection (safety goggles and/or face shield), and respiratory protection.[1]
- **Ventilation:** Handle this chemical exclusively in a well-ventilated area or under a certified chemical fume hood to avoid inhalation of dust or vapors.[1][2]
- **Emergency Equipment:** Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[1][3]
- **Spill Response:** In case of a spill, evacuate the area. Avoid generating dust. Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[1][2]

## Step-by-Step Disposal Protocol

Disposal of **alpha-Fluorophenylacetic acid** must be managed through your institution's Environmental Health and Safety (EHS) office or equivalent authority. Do not dispose of this chemical down the drain or in regular trash.[\[3\]](#)[\[4\]](#)

Step 1: Waste Classification and Segregation **alpha-Fluorophenylacetic acid** is a halogenated organic acid.[\[5\]](#)[\[6\]](#) It must be segregated from other waste streams to ensure proper treatment and disposal.

- DO NOT mix with non-halogenated organic waste.[\[7\]](#)
- DO NOT mix with incompatible materials such as strong oxidizing agents or bases.[\[2\]](#)
- DO NOT mix with aqueous waste streams unless specifically instructed by EHS.

Step 2: Select a Proper Waste Container Use a container that is compatible with the chemical and clearly designated for halogenated organic waste.

- The container must be in good condition, leak-proof, and have a secure screw-top cap.[\[8\]](#)[\[9\]](#)
- Label the container clearly with the words "Hazardous Waste," the full chemical name ("**alpha-Fluorophenylacetic acid**"), and any other constituents if it is a mixture.[\[8\]](#)

Step 3: Waste Accumulation Carefully transfer the waste chemical into the designated container.

- For solid waste, transfer directly into the container.
- For solutions, pour carefully to avoid splashing.
- For emptying containers of the pure chemical, the first rinse (using a suitable solvent) must be collected as hazardous waste.[\[10\]](#) Subsequent rinses of the empty container may be permissible for regular disposal, but only after all residue is removed and the label is defaced.[\[10\]](#)

Step 4: Storage in a Satellite Accumulation Area (SAA) Store the sealed waste container in a designated Satellite Accumulation Area within the laboratory.[\[8\]](#)[\[11\]](#)

- The SAA must be at or near the point of waste generation.[\[11\]](#)
- Keep the waste container closed at all times except when adding waste.[\[10\]](#)[\[11\]](#)
- Store incompatible waste types separately within the SAA to prevent accidental mixing.[\[8\]](#)

Step 5: Arrange for Disposal Once the waste container is full or you are no longer generating this waste, contact your institution's EHS office to schedule a pickup.[\[11\]](#) Provide them with all necessary information from the waste label.

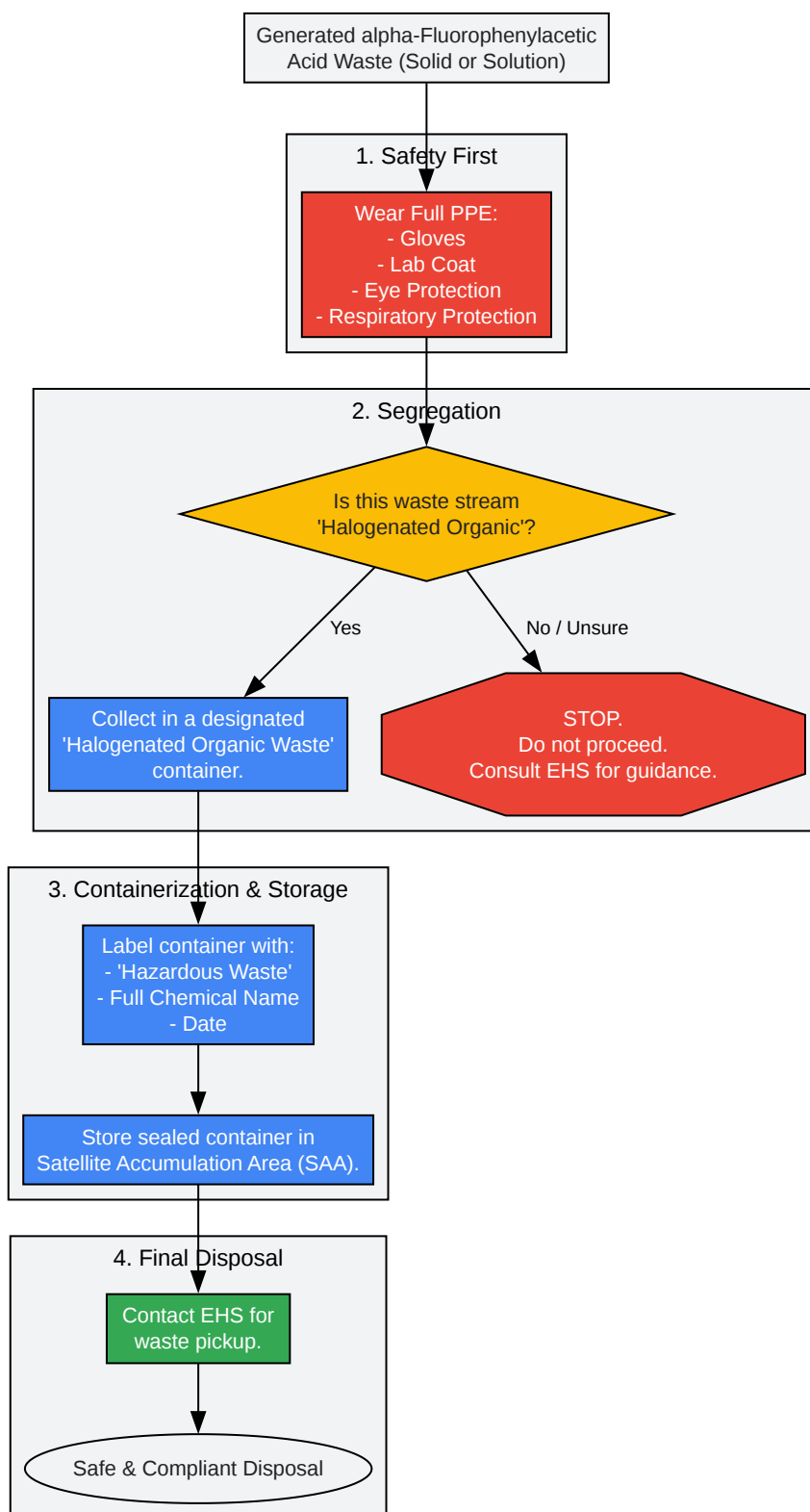
## Chemical and Hazard Profile

The following table summarizes key data for **alpha-Fluorophenylacetic acid**, which informs its proper handling and disposal.

Property	Data	Reference
Chemical Name	alpha-Fluorophenylacetic acid	<a href="#">[1]</a>
CAS Number	1578-63-8	<a href="#">[1]</a>
Hazard Classification	Toxic (Oral, Dermal), Fatal (Inhalation), Skin Irritant, Eye Irritant, Respiratory Irritant	<a href="#">[1]</a>
Waste Status	Classified as Hazardous Waste	<a href="#">[1]</a> <a href="#">[4]</a>
Waste Category	Halogenated Organic Waste	<a href="#">[5]</a> <a href="#">[6]</a>
UN Number	UN2811 (Toxic solid, organic, n.o.s.)	<a href="#">[4]</a>
Incompatibilities	Strong oxidizing agents, Bases	<a href="#">[2]</a>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **alpha-Fluorophenylacetic acid** waste.



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Caption: Disposal workflow for **alpha-Fluorophenylacetic acid**.

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## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 2. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 4. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- 5. [bucknell.edu](https://bucknell.edu) [[bucknell.edu](https://bucknell.edu)]
- 6. [uakron.edu](https://uakron.edu) [[uakron.edu](https://uakron.edu)]
- 7. 7.2 Organic Solvents [[ehs.cornell.edu](https://ehs.cornell.edu)]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](https://cwu.edu)]
- 9. [utiasafety.tennessee.edu](https://utiasafety.tennessee.edu) [[utiasafety.tennessee.edu](https://utiasafety.tennessee.edu)]
- 10. Hazardous Waste Disposal Guide - Research Areas | Policies [[policies.dartmouth.edu](https://policies.dartmouth.edu)]
- 11. [ehrs.upenn.edu](https://ehrs.upenn.edu) [[ehrs.upenn.edu](https://ehrs.upenn.edu)]
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